

Navigating the Nuances of Dimethylchlorophosphite: A Technical Guide to Structure and Properties

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Compound of Interest

Compound Name: **Dimethylchlorophosphite**

Cat. No.: **B15290410**

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A point of clarification for researchers: The nomenclature surrounding "Dimethylchlorophosphite" can be ambiguous. It is critical to distinguish between two distinct organophosphorus compounds: **Dimethylchlorophosphite** (CAS 3743-07-5), which contains a trivalent phosphorus (P(III)) center, and the more commonly referenced Dimethyl chlorophosphate (CAS 813-77-4), featuring a pentavalent phosphorus (P(V)) center. This guide provides a comprehensive overview of the structure and properties of both compounds to mitigate potential confusion in research and development.

Dimethylchlorophosphite (CAS 3743-07-5)

Dimethylchlorophosphite, with the chemical formula $C_2H_6ClO_2P$, is a reactive organophosphorus compound utilized as a reagent in specialized organic synthesis.^{[1][2]} Its utility is noted in the preparation of 2-alkyl-3-phosphonopropanoic acid derivatives and pyrimidine nucleoside phosphonic acids, which are of interest in the development of antiviral and antibacterial agents.^{[1][3]}

Molecular Structure

The central phosphorus atom in **dimethylchlorophosphite** is bonded to two methoxy groups and a chlorine atom, with a lone pair of electrons on the phosphorus, characteristic of a phosphite.

Figure 1: Molecular structure of **Dimethylchlorophosphite**.

Physicochemical Properties

A summary of the key physicochemical properties of **dimethylchlorophosphite** is presented in the table below.

Property	Value
Molecular Formula	C ₂ H ₆ ClO ₂ P
Molecular Weight	128.49 g/mol [1] [2]
CAS Number	3743-07-5 [1] [2]
Boiling Point	96 °C at 760 mmHg [1]
Flash Point	11.8 °C [1]
Vapor Pressure	50.8 mmHg at 25 °C [1]

Dimethyl chlorophosphate (CAS 813-77-4)

Dimethyl chlorophosphate, with the chemical formula C₂H₆ClO₃P, is a widely used intermediate in organic synthesis. It is recognized for its role in the preparation of various biologically active molecules, including enzyme inhibitors and prodrugs.[\[4\]](#)

Molecular Structure

In contrast to its phosphite counterpart, dimethyl chlorophosphate possesses a tetrahedral phosphorus center double-bonded to one oxygen atom and single-bonded to two methoxy groups and a chlorine atom.

Figure 2: Molecular structure of Dimethyl chlorophosphate.

Physicochemical Properties

The key physicochemical properties of dimethyl chlorophosphate are summarized in the following table.

Property	Value
Molecular Formula	C ₂ H ₆ ClO ₃ P
Molecular Weight	144.49 g/mol
CAS Number	813-77-4
Boiling Point	80 °C at 25 mmHg
Density	1.34 g/mL at 25 °C
Refractive Index	n _{20/D} 1.413

Synthesis of Dimethyl chlorophosphate

A common laboratory-scale synthesis of dimethyl chlorophosphate involves the reaction of phosphorus oxychloride with methanol. The following diagram illustrates a generalized workflow for this synthesis.



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